

Technical Support Center: Enhancing Resolution in ^{15}N HSQC Spectra of Large RNA

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Compound of Interest

Compound Name: *rU Phosphoramidite-15N2*

Cat. No.: *B12371875*

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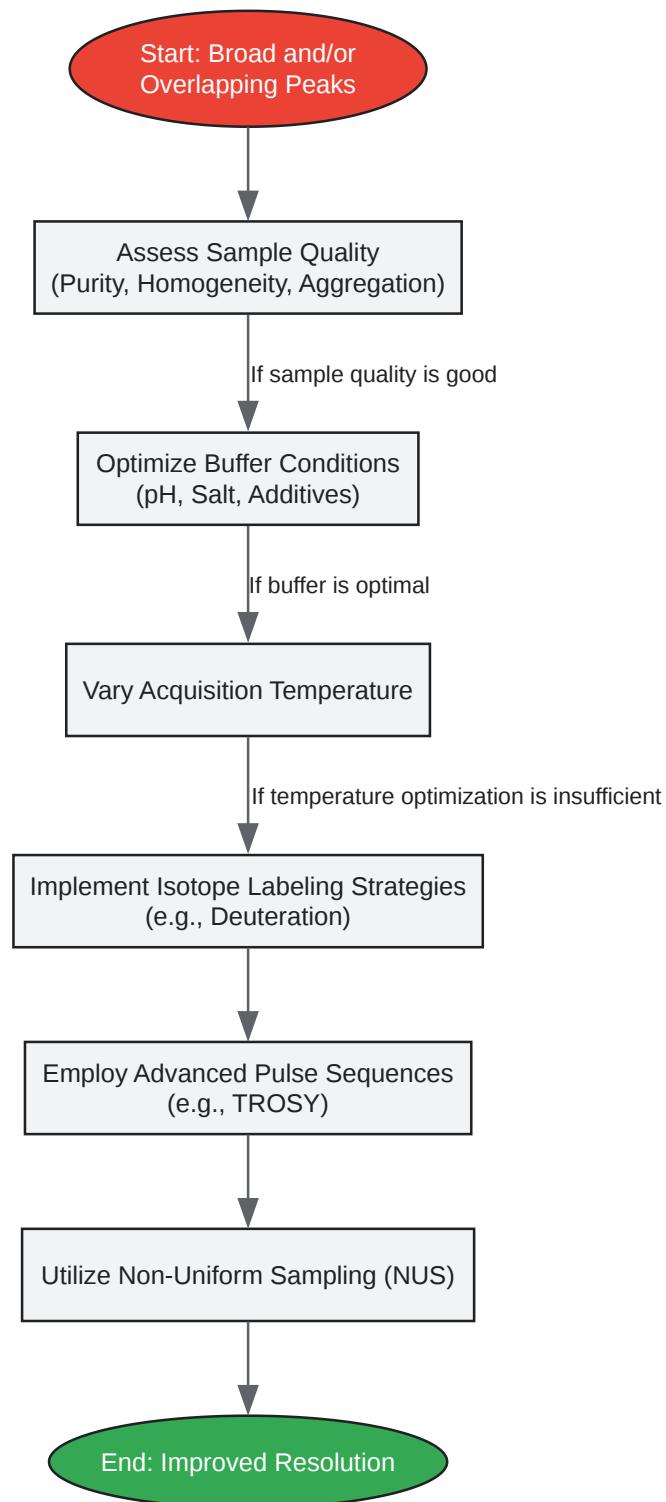
Welcome to our technical support center. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the resolution of their ^{15}N Heteronuclear Single Quantum Coherence (HSQC) spectra for large RNA molecules.

Troubleshooting Guide

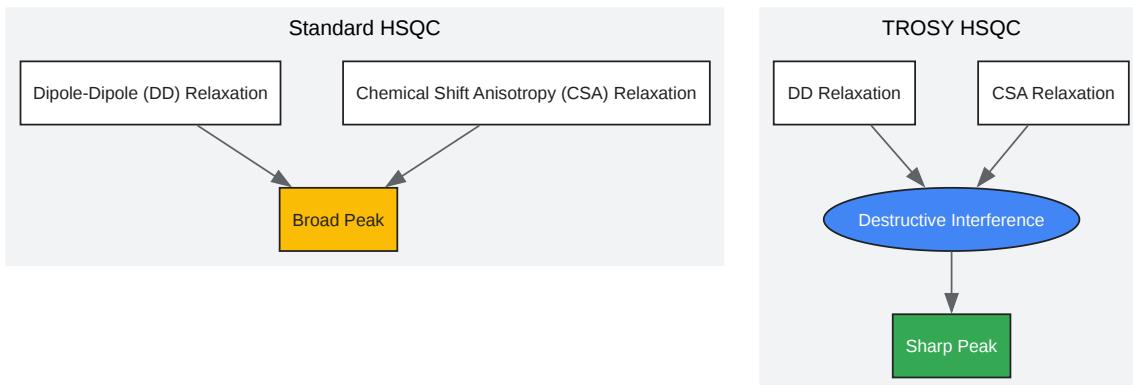
Poor resolution in ^{15}N HSQC spectra of large RNA is a common challenge. This guide provides a systematic approach to diagnosing and resolving the issue.

Initial Troubleshooting Workflow

If you are observing broad and/or overlapping peaks in your ^{15}N HSQC spectrum, follow this workflow to identify and address the potential causes.

Initial Troubleshooting Workflow for Poor Resolution in Large RNA ^{15}N HSQC

Principle of TROSY

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